

analytical methods for 2-Bromo-1-octene purity

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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Properties of 2-Bromo-1-octene

The table below summarizes the basic identifiers and physical properties of **2-Bromo-1-octene** found in the search results. This data is essential for basic compound identification.

| Property | Value |
|-------------------|---|
| CAS Number | 13249-60-0 [1] [2] |
| Molecular Formula | C ₈ H ₁₅ Br [1] [2] |
| Molecular Weight | 191.11 g/mol [1] [2] |
| Density | 1.133 g/cm ³ [1] |
| Boiling Point | 183.9°C (at 760 mmHg) [1] |
| Refractive Index | 1.462 [1] |
| Vapour Pressure | 1.028 mmHg at 25°C [1] |

A Framework for Developing Your Own Purity Methods

In the absence of a direct protocol, you can develop a robust analytical method by leveraging general principles of analytical chemistry. The following workflow outlines a systematic approach for this process.

Detailed Methodological Considerations

- **Technique Selection:** **Gas Chromatography (GC)** is often suitable for volatile compounds like **2-Bromo-1-octene**. **High-Performance Liquid Chromatography (HPLC)**, particularly with a **reversed-phase C18 column**, is a highly versatile and widely accepted technique for purity analysis, especially if the compound is thermally labile [3].
- **Establishing Separation:** **The mobile phase composition is a critical parameter. You can use a chemometrics-based experimental design** (like a D-optimal mixture design) to efficiently optimize the ratio of buffers to organic modifiers (e.g., acetonitrile or methanol) to achieve the best resolution of the main peak from any impurities [3].
- **Method Validation:** Once a method is developed, it must be validated. As demonstrated in one study, this involves testing several key parameters [3]:
 - **Linearity and Range:** Prepare and analyze a series of standard solutions at different concentrations to establish a calibration curve.
 - **Precision:** Perform repeatability (multiple injections of the same solution) and intermediate precision (different days, different analysts) tests.
 - **Accuracy:** Conduct spike recovery experiments by adding a known amount of the analyte to a sample and measuring the percentage recovered.
 - **LOD and LOQ:** Determine the Limit of Detection and Limit of Quantification.
 - **Robustness:** Deliberately introduce small, deliberate variations in method parameters (e.g., temperature, flow rate) to ensure the method's reliability.

Frequently Asked Questions (FAQs) on Purity Analysis

Q1: My HPLC peaks for 2-Bromo-1-octene and its impurities are co-eluting. How can I improve the resolution?

- **A1:** Peak co-elution is a common challenge. You can:
 - **Adjust the mobile phase:** Systematically modify the ratio of the aqueous buffer to the organic solvent (acetonitrile or methanol). A **gradient elution** method, where the solvent strength changes over time, can be particularly effective for separating impurities with different polarities.
 - **Optimize the buffer:** Changing the pH or the strength of the buffer can alter the compound's retention and selectivity [3].

- **Use experimental design software** to efficiently find the optimal combination of these parameters instead of relying on a time-consuming one-factor-at-a-time approach [3].

Q2: How can I confirm the identity of the main peak as **2-Bromo-1-octene** and not an impurity?

- **A2:** Relying solely on retention time is not sufficient for definitive identification. For confirmation, you should:
 - **Use a Diode Array Detector (PDA):** Compare the UV spectrum of your sample peak with that of a known reference standard. The spectra should be identical.
 - **Couple to Mass Spectrometry (LC-MS or GC-MS):** This is the gold standard. You can confirm the identity by matching the observed mass-to-charge ratio (m/z) of the main peak with the exact molecular weight of **2-Bromo-1-octene** (191.11 g/mol for the parent ion) [1].

Q3: What is a suitable detection wavelength for analyzing **2-Bromo-1-octene** by HPLC?

- **A3:** The search results do not provide a UV spectrum for **2-Bromo-1-octene**. As a standard practice:
 - Use a **PDA detector** to scan your sample over a range of wavelengths (e.g., 200-400 nm).
 - Identify the wavelength where the compound shows **strong absorbance**. For many organic compounds containing bromine or double bonds, this is often in the low UV range (e.g., 200-220 nm). The selected method for pesticides uses 281 nm [3], but this is highly compound-specific and must be determined experimentally for **2-Bromo-1-octene**.

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrce octene [chemsrc.com]
2. - 2 - Bromo - 1 | 13249-60-0 octene [chemicalbook.com]
3. Experimental design optimization of RP- HPLC for... method [fjps.springeropen.com]

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